

Safe Disposal of 15:0-18:1 DG-d7: A Procedural Guide

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Compound of Interest

Compound Name: 15:0-18:1 DG-d7

Cat. No.: B12395310

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For Researchers, Scientists, and Drug Development Professionals: Ensuring Laboratory Safety and Proper Chemical Handling

The proper disposal of **15:0-18:1 DG-d7** (1-pentadecanoyl-2-oleoyl(d7)-sn-glycerol), a deuterated diacylglycerol commonly used as an internal standard in lipidomics research, is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of this compound, particularly when handled as a solution in chloroform, a common solvent for this product.

Hazard Profile and Safety Precautions

When dissolved in chloroform, **15:0-18:1 DG-d7** solutions present hazards primarily associated with the solvent. Chloroform is classified as toxic and suspected of causing cancer.^[1]

Therefore, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE) and in a designated chemical fume hood.

Key Hazard Information:

Hazard Statement	Classification
H302: Harmful if swallowed	Acute Toxicity (Oral), Category 4
H315: Causes skin irritation	Skin Irritation, Category 2
H319: Causes serious eye irritation	Eye Irritation, Category 2A
H331: Toxic if inhaled	Acute Toxicity (Inhalation), Category 3
H336: May cause drowsiness or dizziness	Specific Target Organ Toxicity — Single Exposure, Category 3
H351: Suspected of causing cancer	Carcinogenicity, Category 2
H361d: Suspected of damaging the unborn child	Reproductive Toxicity, Category 2
H372: Causes damage to organs through prolonged or repeated exposure	Specific Target Organ Toxicity — Repeated Exposure, Category 1
H412: Harmful to aquatic life with long-lasting effects	Hazardous to the Aquatic Environment, Chronic Hazard, Category 3

This data is based on a solution of the product in chloroform.^[1]^[2]

Step-by-Step Disposal Protocol

The following protocol outlines the mandatory steps for the safe disposal of **15:0-18:1 DG-d7**, particularly when in a chloroform solution.

1. Segregation and Waste Collection:

- Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Collect all waste containing **15:0-18:1 DG-d7**, including unused solutions and contaminated labware (e.g., vials, pipette tips), in a dedicated, compatible, and clearly labeled hazardous waste container. The container must be leak-proof and suitable for chlorinated solvents.

2. Labeling:

- Immediately affix a hazardous waste label to the container upon the first addition of waste.
- The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**15:0-18:1 DG-d7** in Chloroform"
 - The specific hazards (e.g., "Toxic," "Carcinogen")
 - The approximate concentration of the components.

3. Storage:

- Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure the storage area is away from incompatible materials.

4. Professional Disposal:

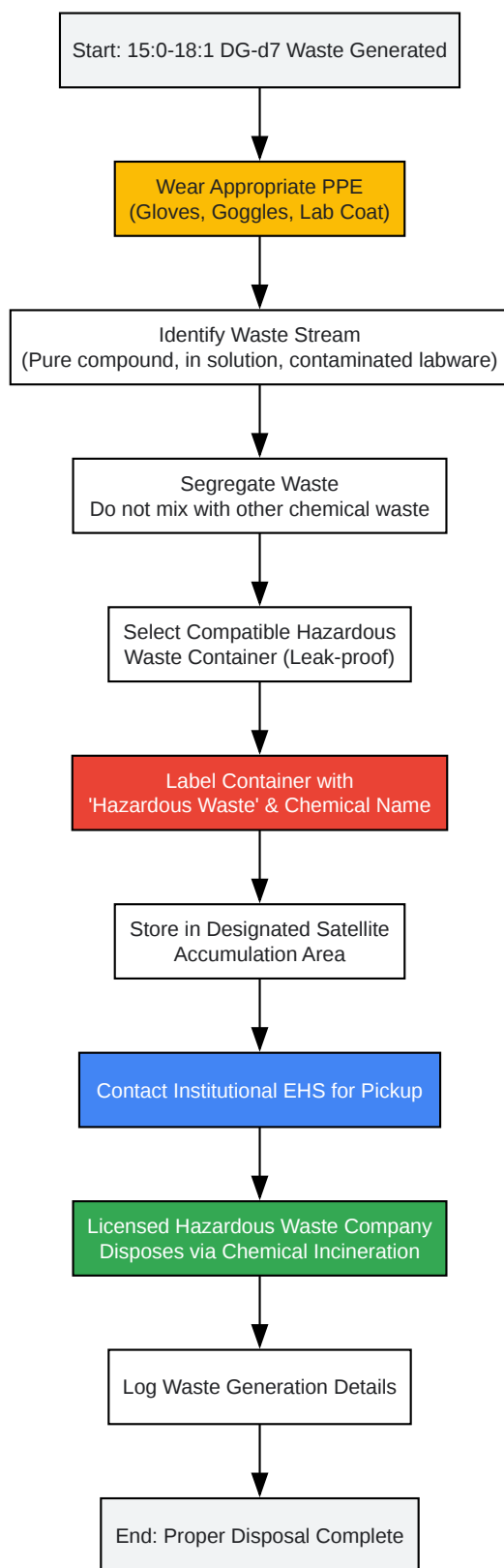
- Under no circumstances should this waste be disposed of down the drain or in regular trash.
- The disposal of **15:0-18:1 DG-d7** waste must be managed through a licensed hazardous waste disposal company.^[3]
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. They will have established procedures with certified waste handlers.
- The recommended disposal method is to "offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber."^[3]

5. Documentation:

- Maintain a log of all **15:0-18:1 DG-d7** waste generated, including quantities and accumulation start dates, to ensure regulatory compliance.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **15:0-18:1 DG-d7**.



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Caption: Workflow for the safe disposal of **15:0-18:1 DG-d7** waste.

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